

PF-06726304 stability and storage conditions

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Compound of Interest

Compound Name: PF-06726304

Cat. No.: B610004

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PF-06726304 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PF-06726304**, a potent and selective EZH2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **PF-06726304**?

A: The lyophilized powder should be stored at -20°C in a desiccated environment. Under these conditions, the chemical is stable for up to 36 months.^[1]

Q2: What are the recommended storage conditions for stock solutions of **PF-06726304**?

A: Stock solutions of **PF-06726304** should be stored frozen. For long-term storage, -80°C is recommended, where it is stable for up to 2 years.^[2] For shorter-term storage, -20°C is suitable for up to 1 year.^[2] It is advisable to aliquot the stock solution to avoid multiple freeze-thaw cycles.^[1]

Q3: How long is a **PF-06726304** solution stable once prepared?

A: When stored in solution at -20°C, **PF-06726304** should be used within 1 month to prevent loss of potency.^[1] For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.^[2]

Q4: What are the recommended solvents for dissolving **PF-06726304**?

A: **PF-06726304** is soluble in DMSO (up to 10 mg/mL) and ethanol (up to 20 mg/mL).^[1]^[3] It is insoluble in water.^[1] For consistent results, it is recommended to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce solubility.^[3]

Q5: How should I prepare a stock solution?

A: To prepare a stock solution, dissolve the solid **PF-06726304** in an appropriate solvent such as DMSO to the desired concentration. For example, to make a 10 mM stock solution in DMSO, you would dissolve the appropriate mass of **PF-06726304** in the calculated volume of DMSO.

Q6: Is **PF-06726304** sensitive to light?

A: While specific data on the light sensitivity of **PF-06726304** is not readily available, it is good laboratory practice to store all chemical compounds, including stock solutions, protected from light, especially for long-term storage. This can be achieved by using amber vials or by wrapping the container in aluminum foil.

Q7: What should I do if I observe precipitation in my stock solution after thawing?

A: If precipitation is observed upon thawing, gently warm the solution and vortex or sonicate until the precipitate redissolves. Ensure the solution is clear before use. To minimize this issue, consider preparing smaller aliquots to avoid repeated freeze-thaw cycles.

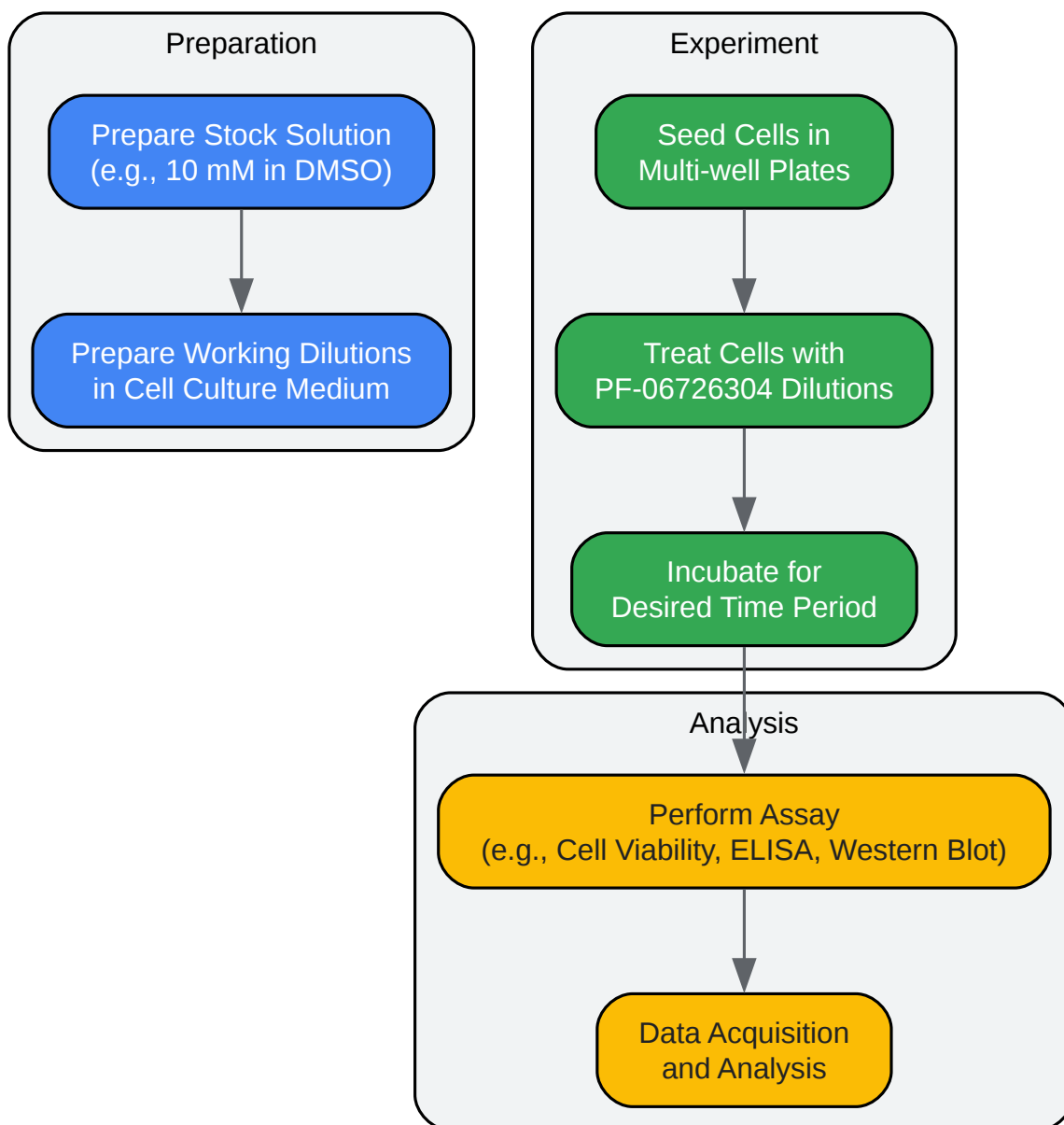
Stability and Storage Conditions Summary

Form	Storage Temperature	Duration of Stability	Additional Notes
Lyophilized Powder	-20°C	36 months	Keep desiccated.[1]
Stock Solution	-80°C	2 years	Recommended for long-term storage.[2]
Stock Solution	-20°C	1 year	Suitable for shorter-term storage.[2]
Solution (General)	-20°C	1 month	Use within this period to prevent loss of potency.[1]
In Vivo Working Solution	N/A	Same day use	Prepare fresh for each experiment.[2]
Shipping	Room Temperature	N/A	For continental US; may vary elsewhere. [4]

Experimental Protocols & Workflows

General Workflow for Cell-Based Assays

The following diagram outlines a general workflow for utilizing **PF-06726304** in a cell-based assay, such as assessing its effect on cell proliferation or histone methylation.

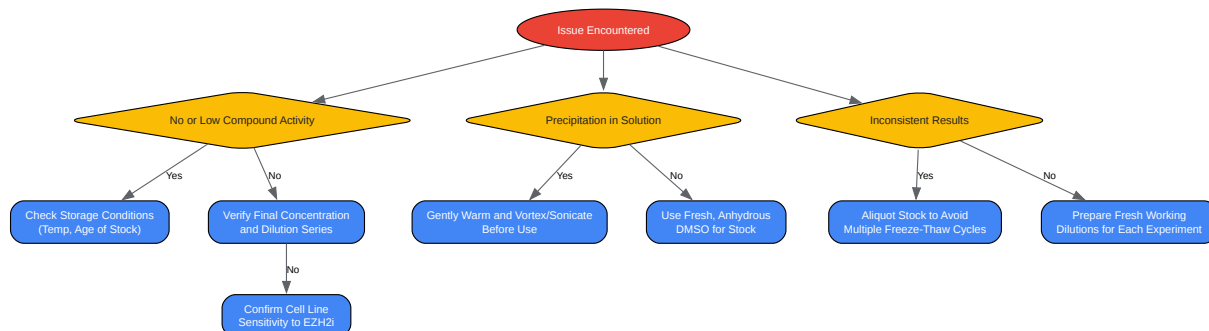


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Caption: General experimental workflow for cell-based assays using **PF-06726304**.

Troubleshooting Guide

The following logical diagram can help troubleshoot common issues encountered during experiments with **PF-06726304**.



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Caption: Troubleshooting guide for experiments with **PF-06726304**.

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